

A Technical Guide to the Physicochemical Properties of Perfluorodecalin

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Compound of Interest

Compound Name: Perfluorodecalin

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Introduction

Perfluorodecalin (PFD) is a synthetic, biologically inert fluorocarbon liquid renowned for its remarkable capacity to dissolve respiratory gases such as oxygen and carbon dioxide.[1][2][3][4] Chemically, it is a derivative of decalin ($C_{10}H_{18}$) where all hydrogen atoms have been substituted with fluorine atoms, resulting in the molecular formula $C_{10}F_{18}$. [5] This complete fluorination imparts exceptional chemical and thermal stability, as well as hydrophobicity and lipophobicity. These unique properties have made **perfluorodecalin** a subject of intense research and a component in various biomedical and biotechnological applications, including as a blood substitute, in liquid ventilation, for oxygenating cell cultures, and in ophthalmology.

This technical guide provides a comprehensive overview of the core physicochemical properties of **perfluorodecalin**, detailed experimental methodologies for their determination, and a visualization of its application workflow in cell culture.

Core Physicochemical Properties

The physicochemical characteristics of **perfluorodecalin** are central to its functionality, particularly its high density and exceptional gas-dissolving capabilities. These properties are summarized in the tables below. It is important to note that **perfluorodecalin** exists as cis and trans isomers, which have very similar properties, though a notable difference exists in their melting points. Commercial preparations are typically a mixture of these isomers.

Table 1: General and Physical Properties of Perfluorodecalin

Property	Value	Units	Conditions	Source(s)
Molecular Formula	C ₁₀ F ₁₈	-	-	
Molecular Weight	462.08	g/mol	-	
Appearance	Clear, colorless liquid	-	Ambient	
Density	1.908	g/mL	25 °C	
	1.917	g/mL	-	
	1.93	g/mL	25 °C	
	1.941	g/mL	20 °C	
Boiling Point	142	°C	(lit.)	
	140	°C	-	
	141-143	°C	(lit.)	
Melting Point	-10	°C	(lit., mixture)	
	-6.7	°C	(50/50 mixture)	
	-5	°C	-	
	-3.6	°C	(cis-isomer)	
	+18	°C	(trans-isomer)	
Refractive Index	1.313	nD	20 °C	
	1.3145	nD	20 °C	
	1.31	nD	25 °C	

Table 2: Thermodynamic and Fluid Dynamic Properties of Perfluorodecalin

Property	Value	Units	Conditions	Source(s)
Vapor Pressure	6.25	torr	25 °C	
6.8	mmHg	25 °C		
8.8	hPa	25 °C		
0.88	kPa	-		
Vapor Density	16	(air=1)	-	
17.5	(vs air)	-		
Surface Tension	19.3	dynes/cm	25 °C	
17.6	mN/m	-		
Viscosity, Kinematic	2.94	cSt	25 °C	
2.63	mm ² /s	-		
2.66	mm ² /s	-		
Viscosity, Dynamic	5.1	mPa·s	-	
5.412	mPa·s	298 K (25 °C)		
Heat of Vaporization	16.1	cal/g	-	
78.7	kJ/kg	@ boiling point		
Specific Heat	1.05	kJ/kg·K	-	

Table 3: Solubility Properties of Perfluorodecalin

Property	Value	Units	Conditions	Source(s)
Oxygen (O ₂) Solubility	49	mL O ₂ / 100 mL	25 °C	
403	mL O ₂ / L	25 °C, 1 atm		
Carbon Dioxide (CO ₂) Solubility	~4x O ₂ solubility	-	-	
Water Solubility	Insoluble (10 ppm)	-	-	
Solubility in other solvents	Soluble in aliphatic and chlorinated hydrocarbons	-	-	
Octanol/Water Partition Coefficient (log K _{ow})	5.7	-	-	

Experimental Protocols

The accurate determination of the physicochemical properties listed above relies on standardized and precise experimental methodologies. Below are detailed protocols for measuring several key properties of **perfluorodecalin**.

Density Measurement

The density of liquid **perfluorodecalin** is typically measured using a vibrating tube densimeter.

- Principle: This method is based on measuring the change in the resonant frequency of a U-shaped glass tube when it is filled with the sample liquid. The change in frequency is directly related to the mass, and therefore the density, of the liquid in the tube.
- Methodology:

- Calibration: The instrument is first calibrated using two substances with precisely known densities, such as dry air and ultrapure water, at the measurement temperature.
- Sample Introduction: A small, degassed sample of **perfluorodecalin** is injected into the thermostatically controlled U-tube, ensuring no air bubbles are present.
- Measurement: The U-tube is set into undamped oscillation. The instrument's electronics measure the resonant frequency of the tube filled with the sample.
- Calculation: The density is automatically calculated by the instrument's software based on the measured frequency and the calibration data. Measurements are typically performed over a range of temperatures (e.g., 293 to 333 K) to determine the temperature dependence of the density.

Viscosity Measurement

Both kinematic and dynamic viscosity can be determined. A common method for perfluorocarbons is using a calibrated glass capillary viscometer, such as an Ubbelohde viscometer.

- Principle: This technique measures the time it takes for a fixed volume of liquid to flow under gravity through the capillary of the viscometer. This flow time is proportional to the kinematic viscosity.
- Methodology:
 - Apparatus Setup: An Ubbelohde viscometer is placed in a constant temperature water bath to ensure thermal stability (e.g., ± 0.01 K).
 - Sample Loading: A precise volume of **perfluorodecalin** is introduced into the viscometer.
 - Thermal Equilibration: The sample is allowed to thermally equilibrate with the bath for a set period.
 - Flow Time Measurement: The liquid is drawn up into the upper bulb of the viscometer. The time taken for the liquid meniscus to pass between two calibrated marks is measured accurately using an automatic measuring unit or a stopwatch.

- Calculation:
 - The kinematic viscosity (ν) is calculated using the equation: $\nu = K * t$, where 'K' is the viscometer constant and 't' is the average flow time.
 - The dynamic viscosity (η) is then calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature: $\eta = \nu * \rho$.

Surface Tension Measurement

The pendant drop method is a widely used technique for determining the surface tension of liquids like **perfluorodecalin**.

- Principle: This optical method involves analyzing the shape of a drop of liquid suspended from the end of a capillary. The shape of the drop is determined by the balance between surface tension and gravity.
- Methodology:
 - Apparatus: A syringe with a flat-tipped needle is used to form a pendant drop of **perfluorodecalin** inside a thermostatically controlled chamber. A high-resolution camera captures the profile of the drop.
 - Image Acquisition: An image of the stable, symmetric pendant drop is captured.
 - Shape Analysis: The profile of the drop is analyzed using specialized software. The software fits the drop shape to the Young-Laplace equation, which relates the pressure difference across the curved surface to the surface tension and the principal radii of curvature.
 - Calculation: The surface tension is calculated from the best fit of the theoretical curve to the experimental drop profile.

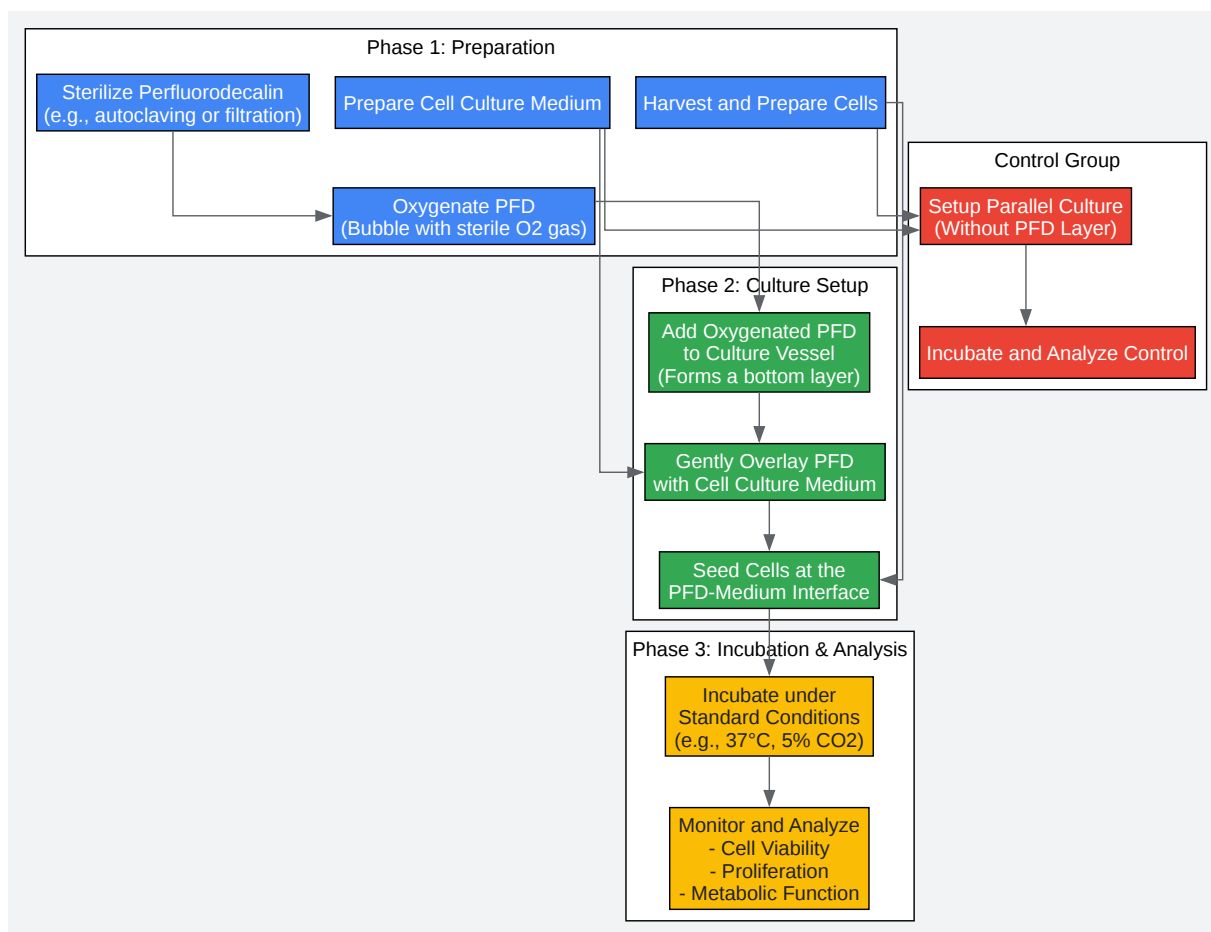
Gas Solubility Measurement

The solubility of gases like oxygen in **perfluorodecalin** can be measured using a saturation method.

- Principle: A known volume of the degassed liquid is saturated with the gas at a constant temperature and pressure. The amount of gas that dissolves in the liquid is then measured.
- Methodology:
 - Degassing: The **perfluorodecalin** sample is thoroughly degassed to remove any dissolved gases. This can be achieved through vacuum application, sonication, or sparging with an inert gas.
 - Apparatus: The experiment is conducted in a thermostatically controlled apparatus, often consisting of a calibrated dissolution cell connected to a gas line and a manometer.
 - Saturation: The degassed **perfluorodecalin** is introduced into the dissolution cell. The gas to be studied (e.g., pure oxygen) is then bubbled through or brought into contact with the liquid, which is stirred to facilitate saturation until equilibrium is reached.
 - Volume Measurement: The volume of gas absorbed by the liquid is measured precisely, often by monitoring the change in volume or pressure in the gas phase using the manometer.
 - Calculation: The solubility is typically expressed as the Ostwald coefficient or in units of mL of gas per 100 mL of liquid at standard temperature and pressure (STP).

Visualizations: Application Workflow

Perfluorodecalin's high oxygen solubility makes it an invaluable tool for enhancing oxygen delivery in cell culture systems, particularly for high-density cultures or cells with high oxygen demand. The following diagram illustrates a typical experimental workflow for this application.



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Phone: (601) 213-4426

Email: info@benchchem.com